

An In-depth Technical Guide to 2-(Pyrrolidin-2-YL)ethanol Hydrochloride

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Compound of Interest

Compound Name: 2-(Pyrrolidin-2-YL)ethanol hydrochloride

Cat. No.: B596933

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2-(Pyrrolidin-2-YL)ethanol hydrochloride**, a versatile building block in organic synthesis and drug discovery. This document collates available data on its physicochemical characteristics, and outlines general synthetic and analytical approaches.

Core Chemical Properties

2-(Pyrrolidin-2-YL)ethanol hydrochloride, with the CAS number 19432-88-3, is the hydrochloride salt of the parent compound 2-(Pyrrolidin-2-yl)ethanol.[1] Its fundamental properties are summarized in the table below.

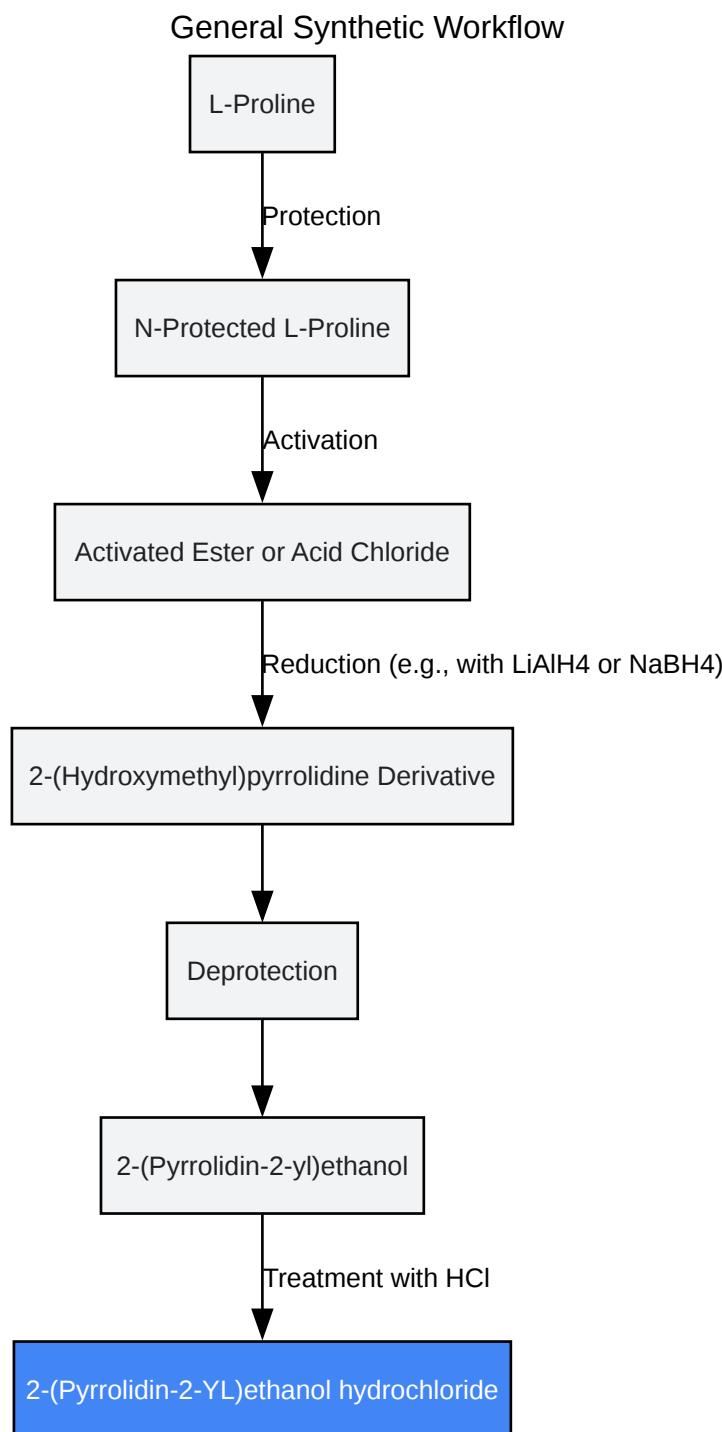
Property	Value	Source
Molecular Formula	C6H14CINO	[1]
Molecular Weight	151.63 g/mol	[1]
CAS Number	19432-88-3	[1]

Note: Specific experimental data for melting point, boiling point, and solubility of the hydrochloride salt are not readily available in the reviewed literature.

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **2-(Pyrrolidin-2-YL)ethanol hydrochloride** is not widely published, a general approach can be inferred from the synthesis of similar chiral pyrrolidine-2-yl-methanol derivatives. A common strategy involves the reduction of a suitable precursor, such as a protected proline derivative.

A potential synthetic pathway is outlined in the workflow below. This process is a generalized representation and would require optimization for specific yield and purity targets.



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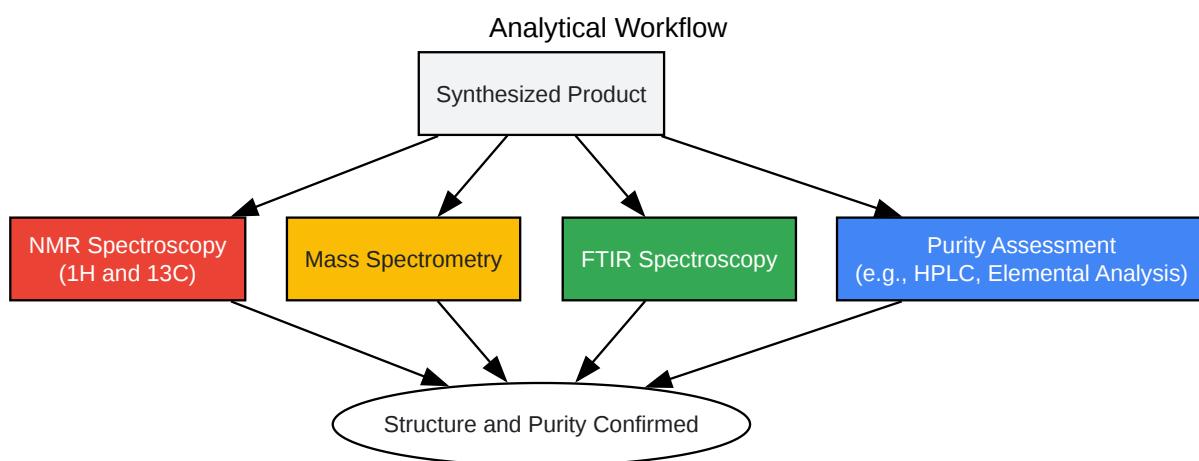
Caption: Generalized synthetic route for **2-(Pyrrolidin-2-YL)ethanol hydrochloride**.

Purification of the final hydrochloride salt would typically involve recrystallization from a suitable solvent system, such as isopropanol or ethanol/ether mixtures, to yield a crystalline solid.

Analytical Characterization

The structural confirmation and purity assessment of **2-(Pyrrolidin-2-YL)ethanol hydrochloride** would rely on standard analytical techniques.

Typical Analytical Workflow:



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Caption: Standard analytical methods for structural elucidation and purity determination.

While specific spectral data for the hydrochloride salt is not readily available, data for the free base, (S)-2-Pyrrolidin-2-yl-ethanol, can be found from commercial suppliers and can provide a useful reference for spectral interpretation.

Biological Activity and Applications

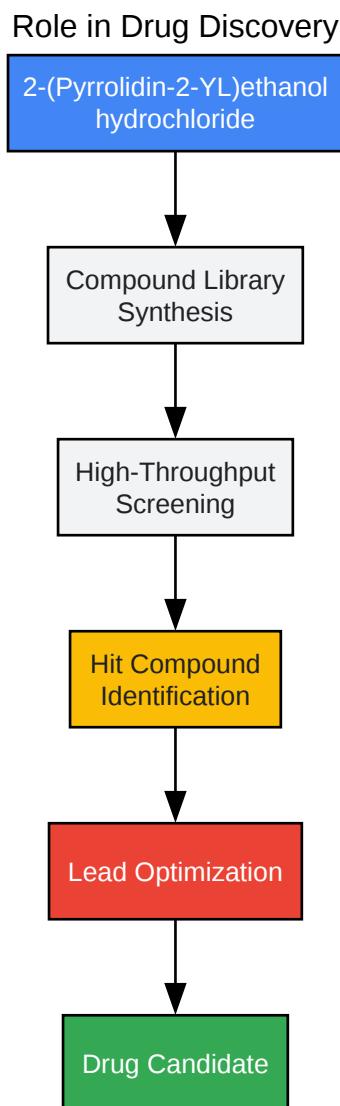
The primary utility of **2-(Pyrrolidin-2-YL)ethanol hydrochloride** in the scientific literature is as a chiral building block for the synthesis of more complex molecules. The pyrrolidine motif is a common feature in many biologically active compounds and approved drugs.

The inherent chirality of **2-(Pyrrolidin-2-YL)ethanol hydrochloride** makes it a valuable starting material for the stereoselective synthesis of pharmaceutical ingredients. The pyrrolidine ring system is known to interact with a variety of biological targets, and its derivatives have

shown a wide range of pharmacological activities, including antiviral, antibacterial, and enzyme inhibitory effects.

Currently, there is limited publicly available information detailing the specific biological activities of **2-(Pyrrolidin-2-YL)ethanol hydrochloride** itself or its involvement in any defined signaling pathways. Its application appears to be predominantly in the realm of synthetic chemistry, providing a foundational scaffold for the development of novel therapeutic agents. Researchers in drug development may utilize this compound in the generation of compound libraries for screening against various biological targets.

Logical Relationship in Drug Discovery:



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References

- 1. 1-(2-Chloroethyl)pyrrolidine Hydrochloride synthesis - chemicalbook [chemicalbook.com]
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